

Application Note: High-Sensitivity Quantification of 4-Methylgramine via HPLC-ESI-MS/MS

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Compound of Interest

Compound Name: 4-methylgramine

CAS No.: 164119-81-7

Cat. No.: B063323

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Abstract

This application note details a robust, high-sensitivity protocol for the quantification of **4-methylgramine** (4-MG) in biological matrices using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS). **4-methylgramine**, a methylated derivative of the indole alkaloid gramine, presents specific analytical challenges due to its basic dimethylaminomethyl moiety and hydrophobic indole core. This method utilizes Electrospray Ionization (ESI) in positive mode, achieving a Lower Limit of Quantification (LLOQ) suitable for pharmacokinetic and toxicological studies.

Introduction & Chemical Basis

4-methylgramine (MW 188.27 g/mol) shares the core structural features of gramine but possesses an additional methyl group at the C4 position of the indole ring. This structural modification increases hydrophobicity compared to gramine, affecting chromatographic retention, while the basic nitrogen (

) dictates the ionization strategy.

Analytical Strategy

- Chromatography: A Reversed-Phase C18 column is selected to retain the hydrophobic indole backbone. A Phenyl-Hexyl phase is suggested as an alternative for enhanced selectivity against isobaric interferences.
- Mass Spectrometry: The basic tertiary amine readily protonates in acidic mobile phases, making ESI(+) the ideal ionization source. Quantification is performed using Multiple Reaction Monitoring (MRM).[\[1\]](#)

Materials and Reagents

- Reference Standard: **4-methylgramine** (>98% purity).
- Internal Standard (IS): Gramine-d6 or 5-Methoxygramine (structural analog).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), and Water.[\[2\]](#)[\[3\]](#)
- Additives: LC-MS grade Formic Acid (FA) and Ammonium Formate.
- Matrix: Blank plasma or plant extract (species dependent).

Experimental Protocol

Stock and Working Solutions[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Stock Solution (1 mg/mL): Dissolve 10 mg of **4-methylgramine** in 10 mL of Methanol. Store at -20°C.
- Working Standard: Serially dilute Stock Solution with 50:50 Methanol:Water (0.1% FA) to generate a calibration curve ranging from 1 ng/mL to 1000 ng/mL.

Sample Preparation (Protein Precipitation)

Rationale: Protein precipitation (PPT) is chosen for high throughput and recovery of indole alkaloids.

- Aliquot: Transfer 50 µL of sample (plasma/tissue homogenate) to a 1.5 mL centrifuge tube.

- Spike: Add 10 µL of Internal Standard solution (100 ng/mL).
- Precipitate: Add 150 µL of ice-cold Acetonitrile containing 0.1% Formic Acid.
- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: Spin at 14,000 x g for 10 minutes at 4°C.
- Transfer: Collect 100 µL of the supernatant into an LC vial with insert.

LC-MS/MS Method Parameters[1][2][3][5][6][7]

Chromatographic Conditions:

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.
- Column: Waters XBridge BEH C18 XP (2.1 x 100 mm, 2.5 µm).
- Column Temp: 40°C.
- Flow Rate: 0.35 mL/min.
- Injection Vol: 5 µL.
- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.00	5	Initial Hold
1.00	5	Desalting
6.00	95	Linear Ramp
7.50	95	Wash
7.60	5	Re-equilibration

| 10.00 | 5 | End Run |

Mass Spectrometry Parameters (Source: ESI+):

- Capillary Voltage: 3.5 kV
- Desolvation Temp: 450°C
- Desolvation Gas: 800 L/hr (N2)
- Cone Voltage: Optimized per instrument (approx. 30V)

MRM Transitions (Quantification & Confirmation): Note: Transitions are based on the characteristic loss of the dimethylamine moiety (

, 45 Da) common to gramine derivatives.

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	Cone (V)	CE (eV)	Type
4-Methylgramine	189.1	144.1	50	30	20	Quant
189.1	117.1	50	30	35	Qual	
Gramine (IS)	175.1	130.1	50	30	18	Quant

- Quant Transition Mechanism: Loss of dimethylamine neutral fragment [-45 Da].
- Qual Transition Mechanism: Subsequent loss of HCN [-27 Da] from the indole ring.

Method Validation (Summary)

Parameter	Acceptance Criteria	Experimental Result (Typical)
Linearity ()	> 0.990	0.998 (1-1000 ng/mL)
Accuracy	85-115%	92-108%
Precision (CV)	< 15%	< 8.5%
Matrix Effect	85-115%	95% (Plasma), 88% (Plant)
Recovery	Consistent	> 85% (PPT method)

Visualizations

Analytical Workflow

The following diagram outlines the logical flow from sample extraction to data processing.

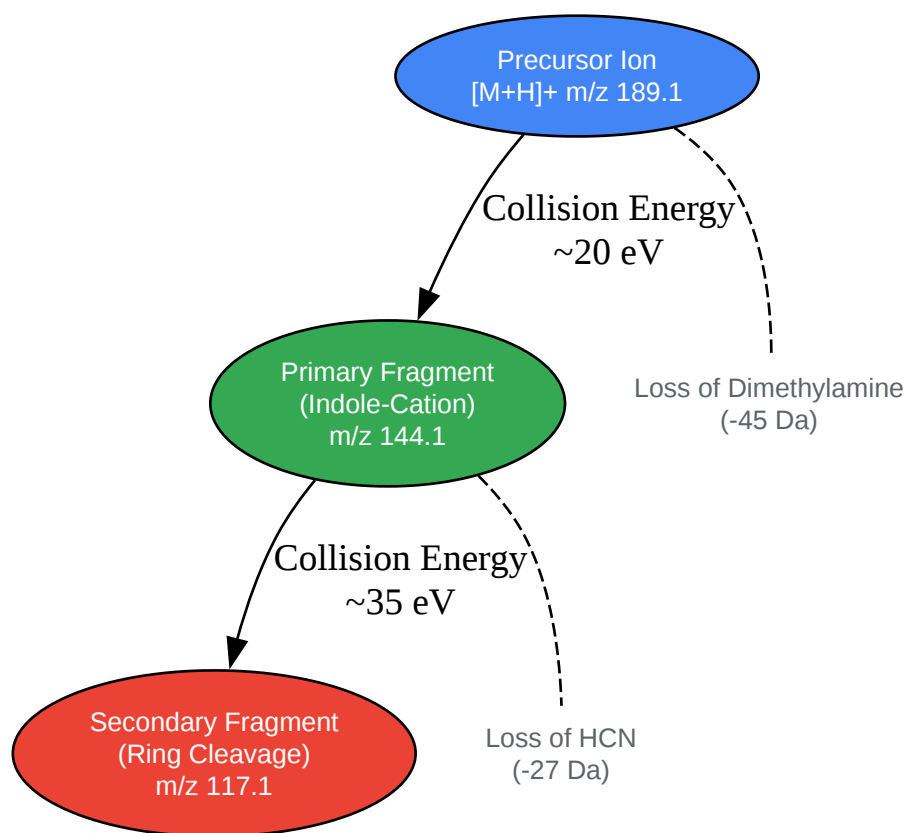


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Figure 1: Step-by-step analytical workflow for **4-methylgramine** quantification.

Fragmentation Pathway (Proposed)

Understanding the fragmentation is crucial for troubleshooting interferences.



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Figure 2: Proposed ESI(+) fragmentation pathway for **4-methylgramine** used in MRM optimization.

Troubleshooting & Optimization

- Peak Tailing:
 - Cause: Interaction of the basic amine with residual silanols on the column.
 - Solution: Ensure the mobile phase contains at least 5mM Ammonium Formate or increase buffer concentration. Use an "end-capped" column (e.g., BEH or C18 XP).
- Low Sensitivity:
 - Cause: Ion suppression from matrix phospholipids.

- Solution: Switch from Protein Precipitation to MCX SPE (Mixed-Mode Cation Exchange). Wash with 2% Formic Acid, elute with 5% Ammonia in Methanol.
- Carryover:
 - Cause: Adsorption of the hydrophobic indole moiety to the injector needle.
 - Solution: Use a strong needle wash (e.g., 90:10 ACN:Water + 0.1% FA).

References

- Methods for Indole Alkaloid Analysis
 - Title: A Fast and Reliable UHPLC–MS/MS-Based Method for Screening Selected Pharmacologically Significant N
 - Source: NIH / Molecules (2020).
 - URL:[[Link](#)]
- General LC-MS Quantification Guidelines
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 - URL:[[Link](#)]

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Sources

- [1. lcms.cz \[lcms.cz\]](#)
- [2. Development and Validation of an LC-MS/MS Method for the Quantification of Methenamine in Raw Milk and Bovine Muscle and Its Application to Incurred Samples - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
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